

2-Bromoethyl acrylate safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Bromoethyl acrylate

Cat. No.: B1265556

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A Technical Safety Guide to 2-Bromoethyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **2-Bromoethyl acrylate** (CAS No. 4823-47-6), compiled from various Safety Data Sheets (SDS). It is intended to serve as a technical guide for professionals handling this chemical in a laboratory or research setting.

Chemical and Physical Properties

2-Bromoethyl acrylate is a colorless liquid used in the synthesis of other monomers and in the development of curable and reactive polymers.^{[1][2][3]} Its key physical and chemical properties are summarized below. It is important to note that some data points, such as solubility and flash point, show discrepancies across different sources.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ BrO ₂	[1] [3] [4]
Molecular Weight	179.01 g/mol	[1] [4] [5]
Appearance	Colorless Liquid	[1] [2] [4] [6]
Boiling Point	155 - 158 °C (311 - 316 °F) at 760 mmHg	[1] [5]
	188.1 °C at 760 mmHg	[3]
Density	1.4581 g/cm ³ at 25 °C (77 °F)	[1] [5]
	1.457 g/cm ³	[3]
Water Solubility	< 1 mg/mL at 20.5 °C (68.9 °F)	[1] [5]
Insoluble		[2] [5]
Miscible		[2] [3] [7]
Vapor Pressure	0.61 mmHg at 25 °C	[3]
Flash Point	Data not available	[1] [2] [5] [6] [7]
	[3]	
Refractive Index	1.472	[3]

Hazard Identification and GHS Classification

2-Bromoethyl acrylate is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
<p>GHS classification data sourced from multiple reports.</p> <p>[1][4][7]</p>		

The signal word for this chemical is Warning.[\[4\]](#) The acute and chronic health hazard is tissue irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Stability and Reactivity

Understanding the stability and reactivity of **2-Bromoethyl acrylate** is crucial for safe storage and handling.

- Reactivity Profile: As a brominated acrylic acid ester, it can react with acids, liberating heat.[\[2\]](#)[\[5\]](#) Vigorous, potentially ignitable reactions can occur with strong oxidizing acids.[\[2\]](#)[\[5\]](#) Heat is also generated upon interaction with caustic solutions.[\[2\]](#)[\[5\]](#) Mixing with alkali metals and hydrides can generate flammable hydrogen gas.[\[5\]](#)
- Chemical Stability: The compound is sensitive to light and heat.[\[2\]](#) It is also designated as a polymerizable substance, a reaction that can be initiated by heat.[\[5\]](#)[\[8\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, polymerizing agents, peroxides, and bases.[\[2\]](#)[\[7\]](#)

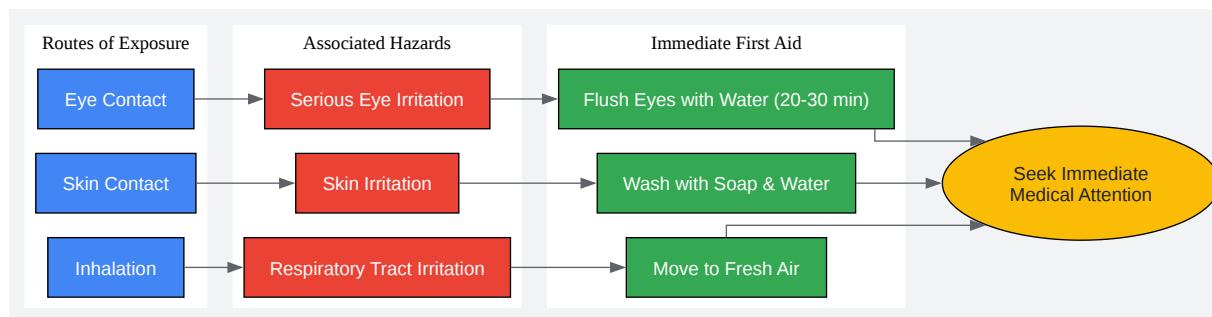
Experimental Protocols and Methodologies

The safety data presented in the source SDSs are typically based on standardized testing protocols. However, the SDSs themselves do not provide detailed experimental methodologies. The data is often aggregated from sources such as the National Toxicology Program (NTP) and

notifications submitted to the European Chemicals Agency (ECHA) C&L Inventory.[\[1\]](#) For detailed experimental protocols, users should consult the primary studies or regulatory bodies referenced in the source safety data sheets. The toxicological properties have not been fully investigated.[\[7\]](#)

Hazard and Response Workflow

The following diagram illustrates the logical workflow from potential exposure routes to the recommended first aid response. This visualization serves as a quick reference for understanding the immediate risks and actions required.



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Caption: Hazard and First Aid Workflow for **2-Bromoethyl Acrylate** Exposure.

Safe Handling, Storage, and Personal Protection

Strict adherence to handling and storage protocols is essential to minimize exposure risk.

Precaution Type	Recommendation	Source(s)
Handling	Use only in well-ventilated areas. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.	[4][7]
Storage	Keep refrigerated and store in a tightly closed container in a dry, cool, well-ventilated place.	[1][4][5][7]
Engineering Controls	Facilities should be equipped with eyewash stations and safety showers. Ensure adequate ventilation.	[7][8]
Eye/Face Protection	Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	[4][7]
Skin Protection	Wear impervious clothing and protective gloves.	[4][7]
Respiratory Protection	For tasks like weighing or diluting the neat chemical, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge.	[1][5]

Emergency and Spill Response

Prompt and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	First check for and remove any contact lenses. Immediately flush eyes with water or normal saline for 20-30 minutes. Seek immediate medical attention, even if no symptoms develop.	[1][5][7]
Skin Contact	Immediately flood the affected skin with water while removing all contaminated clothing. Gently wash the area thoroughly with soap and water. If irritation occurs, seek immediate medical attention.	[1][5][7]
Inhalation	Immediately leave the contaminated area and breathe fresh air. If symptoms like coughing or shortness of breath develop, call a physician.	[1][5][7]
Ingestion	DO NOT induce vomiting. If the person is conscious, give one or two glasses of water to dilute the chemical and call a hospital or poison control center immediately.	[5]

Fire-Fighting and Spill Cleanup

- **Fire-Fighting:** Fires can be controlled with a dry chemical, carbon dioxide, Halon extinguisher, or alcohol-resistant foam.[1][4][5] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen bromide.[7]

- Spill Response: For small spills, remove all ignition sources.[1][5] Use absorbent paper to pick up the liquid. Seal contaminated materials in a vapor-tight plastic bag for disposal.[1][5] Wash the contaminated surface with 60-70% ethanol followed by a soap and water solution. [1][5] Do not re-enter the area until it has been verified as clean by a safety officer.[1][5]

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